

A Comparative Guide to Calcium Iodide Hydrate for Research and Development

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Compound of Interest

Compound Name: *Calcium iodide hydrate*

Cat. No.: B7799291

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For researchers, scientists, and professionals in drug development, the quality and performance of chemical reagents are paramount. **Calcium iodide hydrate** ($\text{CaI}_2 \cdot x\text{H}_2\text{O}$), a versatile compound used in various applications from pharmaceuticals to photography, is no exception.^{[1][2][3]} This guide provides a comparative overview of **calcium iodide hydrate** from various suppliers, based on publicly available data, and offers standardized protocols for its evaluation to ensure optimal performance in experimental settings.

General Properties and Specifications

Calcium iodide hydrate is a colorless to yellowish-white crystalline or powdered substance known for its high solubility in water, methanol, ethanol, and acetone.^{[4][5]} It is, however, insoluble in ether.^[4] The compound is hygroscopic, meaning it readily absorbs moisture from the air, and can react with oxygen and carbon dioxide, leading to the formation of elemental iodine and a change in color.^{[4][6]} Due to its sensitivity to light and air, proper storage is crucial.^{[6][7]}

Below is a summary of the general physicochemical properties of **calcium iodide hydrate**:

Property	Value	References
CAS Number	71626-98-7	[1] [8]
Molecular Formula	CaI ₂ ·xH ₂ O	[3]
Appearance	White to yellowish-white powder, crystals, or chunks	[1] [4] [5]
Solubility	Highly soluble in water, methanol, ethanol, propanol; insoluble in ether	[4]
Density	~2.55 g/cm ³	[1] [5] [7] [8]
Melting Point	42 °C (decomposition for hydrate); 779-783 °C (anhydrous)	[5] [6] [8] [9]
Boiling Point	~1100 °C (anhydrous)	[4] [6]

Supplier Comparison

The selection of a supplier for **calcium iodide hydrate** can impact the quality and reproducibility of research outcomes. While a direct, independent comparative study on the performance of products from different suppliers is not publicly available, a comparison of their stated specifications can provide valuable insights. The following table lists some suppliers and their advertised purity levels for **calcium iodide hydrate**.

Supplier	Stated Purity	References
Chem-Impex	≥ 99.9% (Trace metals basis)	[1]
Chem-Impex	≥ 99.99% (Metals basis)	[8]
Heeger Materials	Up to 99.99%	[10]
FUNCMATER	99.9%	[3]
Strem	min. 98%	[11]
Sigma-Aldrich	98%	[9]
American Elements	Offers various grades including ACS, Reagent, Technical, Food, Agricultural, and Pharmaceutical Grade	[12]

Note: The purity levels stated by suppliers are often based on their internal quality control and may not be directly comparable without standardized, independent testing.

Experimental Protocols for Performance Evaluation

To ensure the quality and consistency of **calcium iodide hydrate** for laboratory use, a series of analytical tests should be performed. The following are recommended protocols for key performance indicators.

Purity Analysis by Titration

Objective: To determine the percentage purity of **calcium iodide hydrate**.

Methodology: This method involves the titration of the iodide ion with a standardized solution of silver nitrate.

- Sample Preparation: Accurately weigh approximately 0.5 g of the **calcium iodide hydrate** sample and dissolve it in 100 mL of deionized water.
- Indicator: Add 2-3 drops of potassium chromate indicator solution.

- Titration: Titrate the solution with a standardized 0.1 M silver nitrate solution until the endpoint is reached, indicated by the formation of a reddish-brown precipitate of silver chromate.
- Calculation: The purity of **calcium iodide hydrate** can be calculated using the following formula: % Purity = $(V \times M \times MW) / (W \times 2 \times 10)$ Where:
 - V = Volume of silver nitrate solution used (in mL)
 - M = Molarity of the silver nitrate solution
 - MW = Molecular weight of CaI_2 (293.89 g/mol)
 - W = Weight of the sample (in g)

Solubility Assessment

Objective: To determine the solubility of **calcium iodide hydrate** in a specific solvent.

Methodology:

- Solvent Selection: Choose a relevant solvent (e.g., water, ethanol).
- Saturation: Add a known excess amount of **calcium iodide hydrate** to a known volume of the solvent at a constant temperature.
- Equilibration: Stir the mixture for a sufficient period to ensure saturation is reached.
- Separation: Separate the undissolved solid from the solution by filtration or centrifugation.
- Quantification: Determine the concentration of the dissolved **calcium iodide hydrate** in the supernatant using a suitable analytical method (e.g., gravimetric analysis after solvent evaporation, or titration as described above).

Stability Testing

Objective: To evaluate the stability of **calcium iodide hydrate** under specific storage conditions.

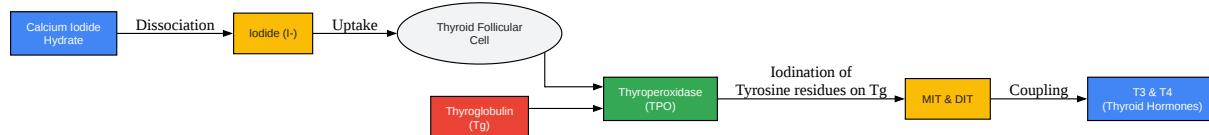
Methodology: This protocol is based on the principles outlined in the ICH Guideline "Stability Testing of New Drug Substances and Drug Products".[\[13\]](#)

- Sample Storage: Store samples of **calcium iodide hydrate** from different suppliers in controlled environment chambers under the following conditions:
 - Long-term: $25^{\circ}\text{C} \pm 2^{\circ}\text{C}$ / $60\% \text{ RH} \pm 5\% \text{ RH}$ for a minimum of 12 months.
 - Accelerated: $40^{\circ}\text{C} \pm 2^{\circ}\text{C}$ / $75\% \text{ RH} \pm 5\% \text{ RH}$ for a minimum of 6 months.
- Time Points: Test the samples at initial (time zero) and regular intervals (e.g., 3, 6, 9, 12 months for long-term; 1, 3, 6 months for accelerated).
- Analytical Tests: At each time point, perform the following tests:
 - Appearance: Visual inspection for color change or degradation.
 - Purity Assay: As described in the purity analysis protocol.
 - Water Content: Using Karl Fischer titration.
- Data Analysis: Compare the results over time to identify any significant changes in the product's quality.

Application and Workflow Diagrams

Role in Thyroid Hormone Synthesis

Calcium iodide serves as a source of iodine, which is essential for the synthesis of thyroid hormones.[\[1\]](#)[\[14\]](#) The following diagram illustrates the simplified pathway of iodine uptake and incorporation into thyroid hormones.

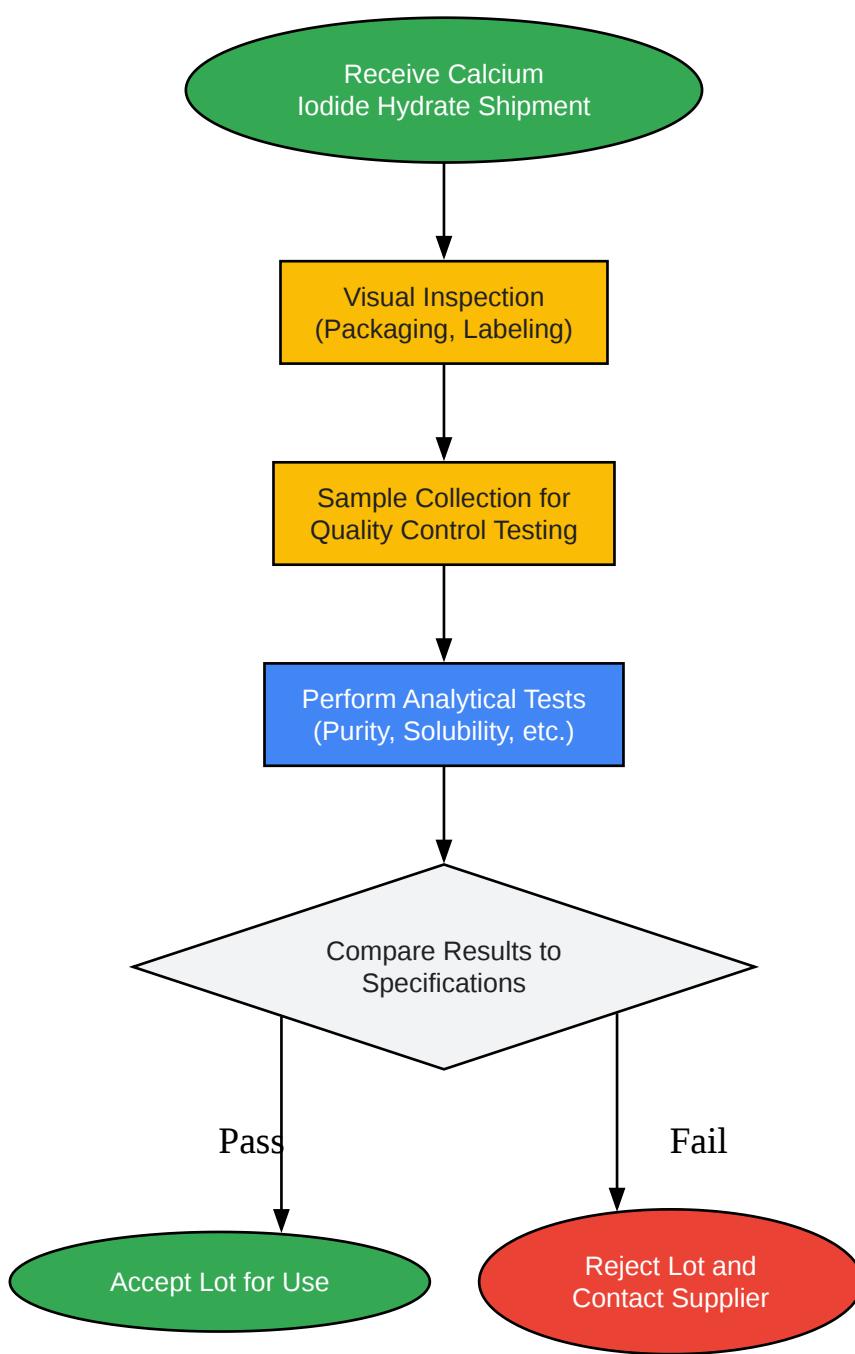


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Caption: Simplified pathway of iodine from Calcium Iodide in thyroid hormone synthesis.

Quality Control Workflow for Incoming Calcium Iodide Hydrate

A robust quality control process is essential to ensure the suitability of **calcium iodide hydrate** for research and manufacturing.

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Caption: Quality control workflow for incoming **Calcium Iodide Hydrate**.

In conclusion, while direct comparative performance data for **calcium iodide hydrate** from different suppliers is scarce, researchers can make informed decisions by comparing stated specifications and implementing a robust internal quality control program using standardized

analytical methods. This will help ensure the reliability and reproducibility of experimental results.

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